

Structure-Activity Relationship of Aminocyclopentane Derivatives: A Comparative Technical Guide

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Compound of Interest

Compound Name: (1R,3S)-3-Aminocyclopentanecarboxylic acid hydrochloride

CAS No.: 19042-35-4

Cat. No.: B1526906

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Introduction: The Aminocyclopentane Scaffold

The aminocyclopentane scaffold represents a critical structural motif in modern medicinal chemistry, serving as a versatile bioisostere for proline, a conformationally restricted analogue of GABA, and a core template for transition-state mimetics. Unlike the flexible linear alkyl chains or the rigid aromatic rings often used in early-stage discovery, the aminocyclopentane ring offers a unique balance of lipophilicity and defined stereochemistry.

This guide objectively compares the performance of aminocyclopentane-based therapeutics against their six-membered (cyclohexane/piperidine) and heterocyclic (pyrrolidine) alternatives. We focus on two primary therapeutic areas where this scaffold has defined the standard of care or emerging best practices: Neuraminidase Inhibitors (Antivirals) and CCR2 Antagonists (Anti-inflammatory).

Comparative Analysis: Neuraminidase Inhibitors

The most commercially successful application of the aminocyclopentane scaffold is Peramivir (Rapivab), an intravenous neuraminidase inhibitor. Its design relies on the scaffold's ability to mimic the transition state of sialic acid hydrolysis.

Structural Comparison: The Ring Size Effect

The viral neuraminidase enzyme cleaves terminal sialic acid residues. The hydrolysis proceeds through an oxocarbenium ion transition state, which adopts a planar half-chair conformation.

- Oseltamivir (Tamiflu): Uses a cyclohexene ring. While effective, the six-membered ring requires a double bond to approximate the planarity of the transition state.
- Peramivir: Uses a cyclopentane ring.^[2] The five-membered ring is inherently more planar than a cyclohexane chair, allowing the guanidino, amino, and carboxylate groups to align more naturally with the enzyme's catalytic triad (Arg118, Arg152, Arg292) without forcing the ring into a high-energy conformation.

Performance Metrics

Table 1 compares the pharmacodynamic properties of the aminocyclopentane derivative (Peramivir) against the cyclohexene (Oseltamivir) and dihydropyran (Zanamivir) alternatives.

Table 1: Comparative Pharmacodynamics of Neuraminidase Inhibitors

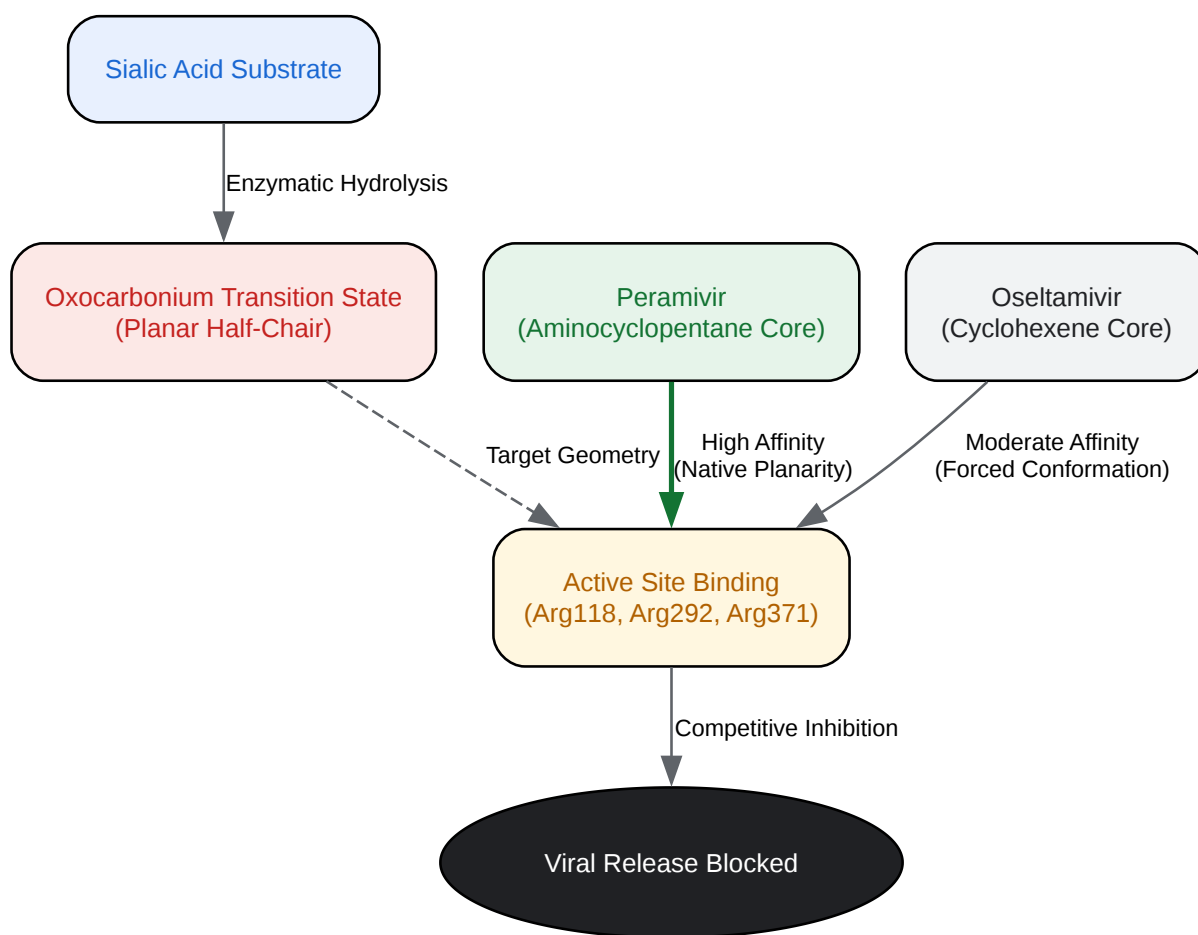
Feature	Peramivir (Aminocyclopentane)	Oseltamivir (Cyclohexene)	Zanamivir (Dihydropyran)
Binding Affinity (IC50)	0.1 - 1.4 nM (High Potency)	0.5 - 3.0 nM	0.5 - 2.5 nM
Transition State Mimicry	Excellent (Native ring planarity)	Good (Requires double bond)	Excellent (Unsaturated ring)
Bioavailability	<3% (Oral); 100% (IV)	>75% (Oral)	<5% (Inhalation)
Residence Time	Slow dissociation (Long duration)	Moderate dissociation	Moderate dissociation
Resistance Profile	Susceptible to H275Y mutation	Susceptible to H275Y	Less susceptible

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Analyst Insight: While Oseltamivir dominates oral therapy, Peramivir's aminocyclopentane core confers a binding affinity that supports single-dose intravenous administration, a critical advantage in acute care settings where oral intake is compromised.

Mechanism of Action Visualization

The following diagram illustrates how the aminocyclopentane scaffold positions functional groups to mimic the sialic acid transition state.



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Figure 1: Mechanistic comparison of scaffold binding geometries. The aminocyclopentane core of Peramivir naturally approximates the planar transition state required for high-affinity binding.

Comparative Analysis: CCR2 Antagonists

In the development of antagonists for the Chemokine Receptor 2 (CCR2), the aminocyclopentane scaffold competes directly with pyrrolidine and piperidine scaffolds.

Aminocyclopentane vs. Pyrrolidine

- Pyrrolidine: Highly basic (pKa ~11). Often leads to issues with hERG channel inhibition and low membrane permeability due to ionization at physiological pH.
- Aminocyclopentane: Less basic and more lipophilic. This allows for better penetration into the hydrophobic pockets of GPCRs (Structure-Kinetic Relationship optimization).

Structure-Kinetic Relationships (SKR)

Recent data highlights that residence time (how long the drug stays on the receptor) is more predictive of in vivo efficacy than simple affinity (K_i). A study on 3-((inden-1-yl)amino)-1-isopropyl-cyclopentane-1-carboxamides demonstrated that the aminocyclopentane core is essential for locking the molecule in a conformation that maximizes residence time.

Table 2: SAR Data for CCR2 Antagonists (Indenyl-aminocyclopentane series)

Compound ID	Scaffold	R-Group Substituent	Affinity (K_i , nM)	Residence Time (min)
Reference (Pyrrolidine)	Pyrrolidine	4-F-Phenyl	5.2	12
Compound 12b	Aminocyclopentane	H	18.0	45
Compound 15a	Aminocyclopentane	5-OMe	2.4	714

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Key Finding: The switch to the aminocyclopentane scaffold, combined with specific indenyl substitution (Compound 15a), increased the residence time from minutes to over 11 hours, significantly enhancing anti-inflammatory efficacy in wash-out assays.

Experimental Protocols

Synthesis of Peramivir (Vince Lactam Route)

This protocol describes the industrial standard route utilizing the "Vince Lactam" (2-azabicyclo[2.2.1]hept-5-en-3-one) as the chiral starting material. This route is preferred for its stereochemical control.

Reagents: Vince lactam, HCl/MeOH, Boc₂O, NaH, 2-ethylbutanal, NH₂OH·HCl, 1,3-bis(tert-butoxycarbonyl)-2-methyl-2-thiopseudourea.

Step-by-Step Methodology:

- Ring Opening: Dissolve (-)-Vince lactam in MeOH saturated with HCl. Heat at reflux for 4 hours to cleave the lactam bridge, yielding the amino-ester hydrochloride.
 - Validation: Monitor disappearance of lactam C=O peak by IR.
- Boc Protection: Treat the crude amino-ester with di-tert-butyl dicarbonate (Boc₂O) and triethylamine in DCM to protect the amine.
- 1,3-Dipolar Cycloaddition (Key Step):
 - Generate the nitrile oxide in situ from 2-ethylbutanal oxime using NaOCl (bleach) or Chloramine-T.
 - React the nitrile oxide with the Boc-protected cyclopentene intermediate. This forms the isoxazoline ring fused to the cyclopentane core.
 - Critical Control: Maintain temperature <0°C to prevent dimerization of the nitrile oxide.
- Reductive Cleavage: Hydrogenate the isoxazoline ring using Raney Ni or Pt/C under H₂ atmosphere. This installs the amino alcohol functionality.
- Guanylation: React the newly formed amine with 1,3-bis(tert-butoxycarbonyl)-2-methyl-2-thiopseudourea to install the guanidine group.
- Hydrolysis: Saponify the methyl ester (LiOH/THF/H₂O) and deprotect the Boc groups (TFA/DCM) to yield Peramivir.

Neuraminidase Inhibition Assay (Fluorescence)

This assay quantifies the inhibitory potency (IC₅₀) of aminocyclopentane derivatives using the fluorogenic substrate MUNANA (2'-(4-methylumbelliferyl)-α-D-N-acetylneuraminic acid).

Materials:

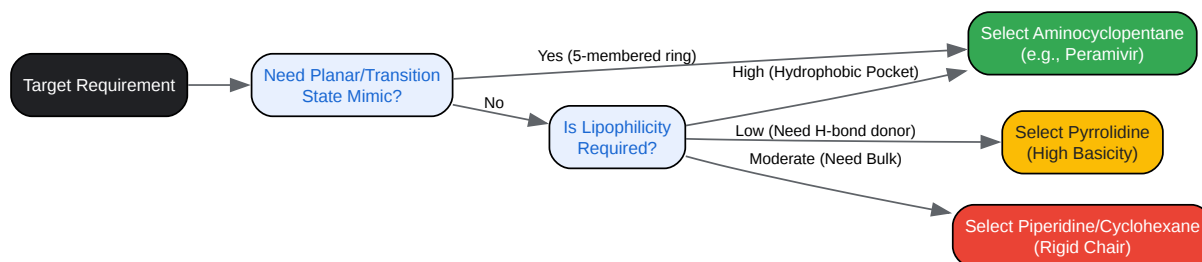
- Influenza Virus (A/H1N1 or H3N2) or recombinant Neuraminidase.
- Substrate: MUNANA (Sigma-Aldrich).
- Buffer: 32.5 mM MES, 4 mM CaCl₂, pH 6.5.

Protocol:

- Preparation: Dilute viral stock in MES buffer to achieve a signal-to-noise ratio of >10.
- Inhibitor Incubation:
 - Add 25 µL of test compound (serial dilutions in buffer) to black 96-well plates.
 - Add 25 µL of diluted virus.
 - Incubate for 30 minutes at 37°C to allow inhibitor binding.
- Substrate Addition: Add 50 µL of 200 µM MUNANA solution to each well.
- Reaction: Incubate for 60 minutes at 37°C.
- Termination: Stop reaction by adding 100 µL of Stop Solution (0.1 M Glycine, 25% Ethanol, pH 10.7).
- Measurement: Read fluorescence (Excitation: 365 nm, Emission: 450 nm).
- Analysis: Plot % Inhibition vs. Log[Concentration] to determine IC₅₀ using non-linear regression (GraphPad Prism).

Decision Logic for Scaffold Selection

Use the following logic flow to determine if the aminocyclopentane scaffold is suitable for your drug discovery campaign.



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Figure 2: Strategic decision tree for selecting the aminocyclopentane scaffold over pyrrolidine or piperidine alternatives.

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